

Navigating MRS1845: A Guide to Solubility and Stability

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Compound of Interest

Compound Name: MRS1845

Cat. No.: B1662596

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For researchers and drug development professionals utilizing **MRS1845**, a selective store-operated calcium (SOC) channel inhibitor, achieving optimal experimental outcomes hinges on proper handling and preparation of the compound.^{[1][2]} This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to address common challenges related to the solubility and stability of **MRS1845**, ensuring reliable and reproducible results.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **MRS1845**?

A1: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **MRS1845**.^{[1][2]} It is crucial to use newly opened, high-purity DMSO, as it is hygroscopic and absorbed water can significantly impact the solubility of the compound.^[1]

Q2: How should I prepare a stock solution of **MRS1845**?

A2: To prepare a stock solution, dissolve **MRS1845** in DMSO. For example, to create a 50.0 mg/mL stock solution, you would add the appropriate amount of **MRS1845** to the required volume of DMSO.^[1] If you encounter precipitation or phase separation during preparation, gentle heating and/or sonication can be used to aid dissolution.^[1]

Q3: What are the recommended storage conditions for **MRS1845** stock solutions?

A3: For long-term storage, it is recommended to store **MRS1845** stock solutions at -80°C, which should be used within 6 months. For short-term storage, -20°C is suitable for up to 1 month.^[1] As a powder, **MRS1845** can be stored at -20°C for 3 years or at 4°C for 2 years.^[2]

Q4: I am observing precipitation when preparing my working solution for an in vivo experiment. What should I do?

A4: It is recommended to prepare working solutions for in vivo experiments freshly on the same day of use.^[1] If precipitation occurs, you can try different solvent systems. Here are a few protocols that yield a clear solution of at least 5 mg/mL:

- 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.^[1]
- 10% DMSO and 90% (20% SBE-β-CD in Saline).^[1]
- 10% DMSO and 90% Corn Oil.^[1]

When using these protocols, add each solvent one by one and ensure the solution is mixed evenly.^[1] For continuous dosing periods exceeding half a month, the corn oil-based protocol should be chosen carefully.^[1]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Difficulty dissolving MRS1845 powder	- Use of old or hydrated DMSO.- Insufficient mixing.	- Use fresh, high-purity DMSO. [1]- Gently heat and/or sonicate the solution to aid dissolution.[1]
Precipitation in stock solution during storage	- Improper storage temperature.- Exceeded storage duration.	- Store stock solutions at -80°C for up to 6 months or -20°C for up to 1 month.[1]
Cloudiness or precipitation in working solution	- Low solubility in the chosen aqueous buffer.- Preparation of the working solution in advance.	- Prepare working solutions fresh on the day of the experiment.[1]- Consider using a different solvent system for in vivo experiments, such as those containing PEG300, Tween-80, SBE-β-CD, or corn oil.[1]
Inconsistent experimental results	- Degradation of MRS1845 due to improper storage.- Inaccurate concentration due to solubility issues.	- Ensure proper storage of stock solutions.[1]- Confirm complete dissolution of MRS1845 when preparing solutions.

Quantitative Data Summary

Solubility Data

Solvent	Concentration
DMSO	≥ 83.33 mg/mL (209.16 mM)[1]
DMSO (with ultrasonic)	125 mg/mL[2]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 5 mg/mL (12.55 mM)[1]
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 5 mg/mL (12.55 mM)[1]
10% DMSO, 90% Corn Oil	≥ 5 mg/mL (12.55 mM)[1]

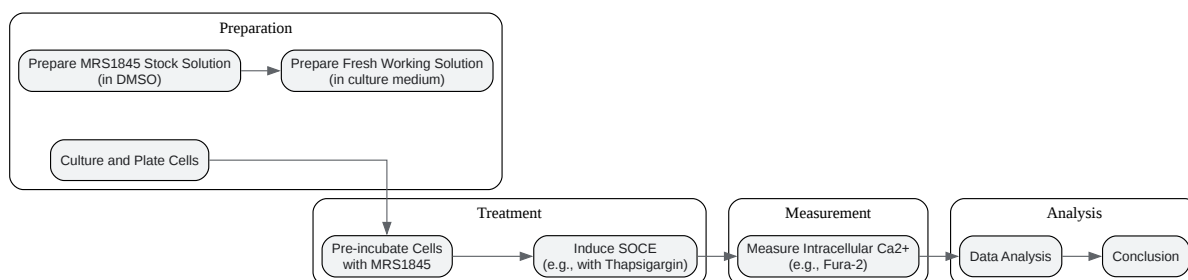
Stability of Stock Solutions

Storage Temperature	Duration
-80°C	6 months[1]
-20°C	1 month[1]

Experimental Protocols & Visualizations

General Protocol for In Vitro Cell-Based Assays

This protocol provides a general workflow for utilizing **MRS1845** in a typical in vitro experiment to assess its effect on store-operated calcium entry (SOCE).

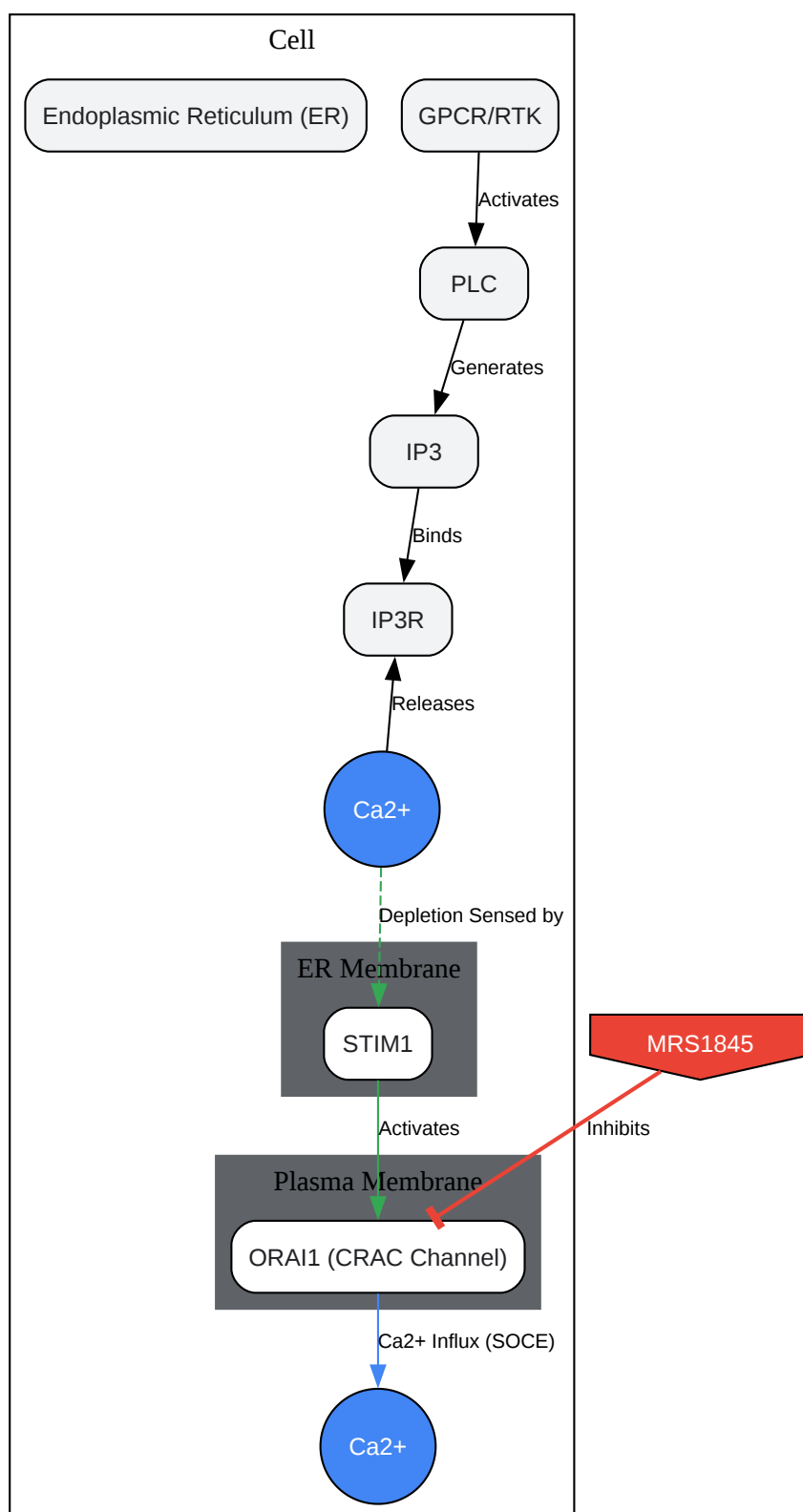


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Caption: General experimental workflow for in vitro studies with **MRS1845**.

Signaling Pathway of MRS1845 Action

MRS1845 is a selective inhibitor of store-operated calcium (SOC) channels, with a primary target being ORAI1, a key component of the CRAC (Calcium Release-Activated Ca²⁺) channel.[1][2] The following diagram illustrates the canonical SOCE pathway and the inhibitory action of **MRS1845**.



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Caption: Inhibition of the SOCE pathway by **MRS1845**.

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References

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